

# An In-depth Technical Guide to Oseltamivir Impurity-10

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## Compound of Interest

Compound Name: *Oseltamivir impurity-10*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of a notable impurity in the synthesis of Oseltamivir, identified as Ethyl (3R,4R,5S)-4-acetamido-5-(allylamino)-3-(pentan-3-yloxy)cyclohex-1-ene-1-carboxylate. This document is intended to serve as a critical resource for researchers, analytical scientists, and professionals in drug development and quality control, offering in-depth scientific insights and practical methodologies for its management.

## Introduction: The Imperative of Impurity Profiling in Antiviral Drug Manufacturing

Oseltamivir, marketed as Tamiflu®, is a cornerstone of antiviral therapy for influenza A and B viruses.[1] As a neuraminidase inhibitor, it plays a crucial role in mitigating the severity and duration of influenza infections.[1] The synthetic pathway to Oseltamivir is a complex, multi-step process where the potential for impurity formation is a significant concern.[2] Rigorous control and characterization of these impurities are mandated by global regulatory bodies to ensure the safety and efficacy of the final active pharmaceutical ingredient (API).[1][3] This guide focuses on a specific process-related impurity, providing a detailed examination of its identity, formation, and analytical control.

# Identification and Characterization of Oseltamivir Impurity-10

While the designation "**Oseltamivir Impurity-10**" may be used in some supplier catalogs, a more definitive identification is crucial for scientific discourse and regulatory purposes. This impurity is chemically known as Ethyl (3R,4R,5S)-4-acetamido-5-(allylamino)-3-(pentan-3-yloxy)cyclohex-1-ene-1-carboxylate.[4]

## Chemical Structure and Properties

| Identifier        | Value                                                                                      | Source |
|-------------------|--------------------------------------------------------------------------------------------|--------|
| Chemical Name     | Ethyl (3R,4R,5S)-4-acetamido-5-(allylamino)-3-(pentan-3-yloxy)cyclohex-1-ene-1-carboxylate | [4]    |
| CAS Number        | 312904-18-0                                                                                | [4][5] |
| Molecular Formula | C <sub>19</sub> H <sub>32</sub> N <sub>2</sub> O <sub>4</sub>                              | [4]    |
| Molecular Weight  | 352.48 g/mol                                                                               | [5]    |

**Structural Elucidation:** The definitive identification of this impurity relies on a combination of advanced analytical techniques. High-resolution mass spectrometry (HRMS) is employed to confirm the molecular formula, while nuclear magnetic resonance (NMR) spectroscopy (<sup>1</sup>H and <sup>13</sup>C) provides the detailed structural arrangement and stereochemistry of the molecule.[6]

## Formation and Synthetic Pathway Analysis

Understanding the origin of an impurity is fundamental to controlling its presence in the final API. This allylamino impurity is a process-related impurity, meaning it is formed during the synthesis of Oseltamivir.

## Causality of Formation

The synthesis of Oseltamivir often involves the reduction of an azide intermediate, ethyl (3R,4R,5S)-4-acetamido-5-azido-3-(1-ethylpropoxy)cyclohex-1-ene-1-carboxylate (CAS 204255-06-1), to the corresponding primary amine.[7] The introduction of an allylic group at the

C-5 amino position suggests a potential side reaction involving an allyl-containing reagent or a breakdown product of a reagent or solvent.

While the precise, documented synthetic step leading to this impurity is not readily available in public literature, a plausible hypothesis involves the unintended reaction of the primary amine of Oseltamivir with an allylic electrophile under certain reaction conditions. This could occur if, for example, an allyl-based protecting group is used elsewhere in the synthesis or if an allylic impurity is present in one of the reagents or solvents.

## Regulatory Context and Control Strategy

The control of impurities in pharmaceutical products is a critical aspect of ensuring patient safety and is strictly regulated by international guidelines.

### ICH Guidelines for Impurity Control

The International Council for Harmonisation (ICH) provides a framework for the control of impurities in new drug substances (ICH Q3A) and new drug products (ICH Q3B).[8] These guidelines establish thresholds for reporting, identifying, and qualifying impurities based on the maximum daily dose of the drug.[3]

- **Reporting Threshold:** The level at which an impurity must be reported in a regulatory submission.
- **Identification Threshold:** The level at which the structure of an impurity must be determined.
- **Qualification Threshold:** The level at which an impurity must be assessed for its biological safety.

For a drug like Oseltamivir, with a typical therapeutic dose, these thresholds are generally in the range of 0.05% to 0.15%.[3] Therefore, any analytical method for Oseltamivir must be capable of accurately detecting and quantifying impurities at or below these levels.

### Control Strategy

A robust control strategy for this impurity involves a multi-faceted approach:

- **Process Optimization:** Understanding the root cause of the impurity's formation allows for the modification of reaction conditions (e.g., temperature, pH, reagent purity) to minimize its generation.
- **In-Process Controls:** Monitoring the levels of the impurity at critical steps in the manufacturing process can help to ensure that it does not exceed acceptable limits in the final product.
- **Final API Specification:** Setting a clear acceptance criterion for the impurity in the final Oseltamivir API specification is essential.

## Analytical Methodologies for Detection and Quantification

High-Performance Liquid Chromatography (HPLC) is the most widely used technique for the analysis of Oseltamivir and its related substances due to its high resolution, sensitivity, and accuracy.<sup>[9]</sup>

## Recommended Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of Oseltamivir and its impurities.



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Caption: A generalized workflow for the HPLC analysis of Oseltamivir impurities.

## Experimental Protocol: HPLC Method for Oseltamivir and Related Substances

This protocol provides a starting point for the development and validation of a specific method for the detection of **Oseltamivir Impurity-10**. Method optimization will be necessary to ensure adequate resolution from Oseltamivir and other potential impurities.

### 1. Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.
- Data acquisition and processing software.

## 2. Chromatographic Conditions:

- Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m particle size) is a common choice.<sup>[10]</sup>
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol). The pH of the buffer and the gradient profile (if applicable) are critical parameters for achieving separation.
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: Oseltamivir and its related compounds can often be detected in the range of 220-230 nm.<sup>[9]</sup>
- Column Temperature: Maintained at a constant temperature (e.g., 30 °C) to ensure reproducibility.
- Injection Volume: Typically 10-20  $\mu$ L.

## 3. Preparation of Solutions:

- Standard Solution: A reference standard of **Oseltamivir Impurity-10** is required for accurate quantification. A stock solution is prepared by accurately weighing the standard and dissolving it in a suitable diluent.
- Sample Solution: The Oseltamivir API is accurately weighed and dissolved in the same diluent as the standard.
- System Suitability Solution: A solution containing both Oseltamivir and the impurity is prepared to verify the resolution and performance of the chromatographic system.

4. Method Validation: The analytical method must be validated according to ICH Q2(R1) guidelines to demonstrate its suitability for its intended purpose. Key validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components.

- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.
- **Range:** The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

## Conclusion

The effective control of impurities is a non-negotiable aspect of modern pharmaceutical manufacturing. This guide has provided a detailed technical overview of **Oseltamivir Impurity-10** (CAS 312904-18-0), from its chemical identity and potential formation pathways to the regulatory framework and analytical strategies for its control. For scientists and professionals in the field, a thorough understanding of such impurities is paramount for ensuring the quality, safety, and efficacy of essential medicines like Oseltamivir. Continuous vigilance, robust analytical methodologies, and a deep understanding of the synthetic process are the cornerstones of this critical endeavor.

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